

Technical Monograph: 2-Chloro-5-(chloromethyl)pyridine (CCMP)

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Compound of Interest

Compound Name: 2-(Chloromethyl)-5-methylpyridine

CAS No.: 767-01-1

Cat. No.: B1297004

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Operational Guide to Nomenclature, Synthesis, and Handling

Executive Summary

2-Chloro-5-(chloromethyl)pyridine (CCMP) serves as a critical electrophilic scaffold in the synthesis of neonicotinoid insecticides (e.g., imidacloprid, acetamiprid) and pyridine-based pharmaceuticals.^[1] Its dual-functionality—combining a stable chloropyridine core with a highly reactive benzylic-like chloromethyl group—makes it a versatile but hazardous alkylating agent. This guide provides a definitive nomenclature reference, a validated synthesis protocol, and safety standards for research and development applications.

Part 1: Chemical Identity & Nomenclature

Direct Answer to Topic

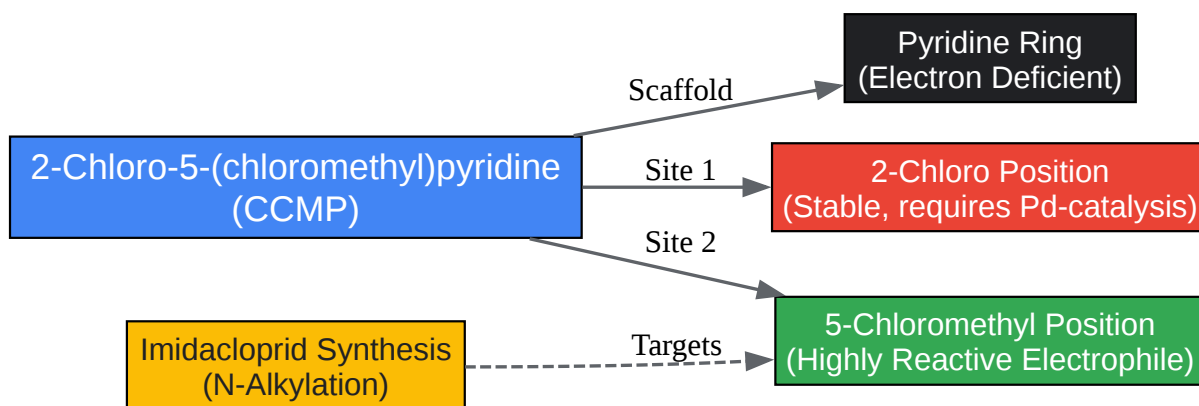
In drug discovery and agrochemical synthesis, ambiguity in nomenclature can lead to procurement errors or regulatory mismatches. While "CCMP" is the industry-standard acronym, the following table consolidates all valid identifiers for database verification.

Table 1: Validated Nomenclature & Identifiers

Identifier Type	Value	Context
Common Acronym	CCMP	Industrial/Agrochemical
IUPAC Name	2-Chloro-5-(chloromethyl)pyridine	Formal Scientific
CAS Registry Number	70258-18-3	Procurement/Regulatory
Alternative Name	6-Chloropyridin-3-yl)methyl chloride	Structural Description
Alternative Name	2-Chloro-5-chloromethyl pyridine	Legacy Literature
InChI Key	SKCNYHLTRZIINA-UHFFFAOYSA-N	Digital Database Key
SMILES	<chem>ClCc1ccc(Cl)nc1</chem>	Chemoinformatics
Molecular Formula	C ₆ H ₅ Cl ₂ N	Stoichiometry
Molecular Weight	162.02 g/mol	Calculation

Visual Identity Map

The following diagram maps the relationship between the molecule's structural features and its nomenclature, highlighting the reactive centers.



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Figure 1: Structural reactivity map of CCMP, distinguishing between the stable aromatic chloride and the reactive alkyl chloride.[2]

Part 2: Synthetic Utility & Reactivity

CCMP is primarily utilized for its electrophilic chloromethyl group. The nitrogen of the pyridine ring renders the system electron-deficient, increasing the susceptibility of the 5-chloromethyl group to nucleophilic attack (S_N2 reactions) by amines, thiols, or enolates.

Key Reactivity Profile:

- C-5 Position (Chloromethyl): Reacts rapidly with nucleophiles (e.g., nitroguanidine derivatives) to form the "head" of neonicotinoid structures.
- C-2 Position (Chlorine): Relatively inert under standard alkylation conditions. Requires transition metal catalysis (e.g., Suzuki-Miyaura coupling) or harsh S_NAr conditions to displace.

Part 3: Validated Synthesis Protocol

Methodology: Conversion of Alcohol to Chloride

While industrial routes often involve the direct chlorination of 2-chloro-5-methylpyridine (which yields mixtures), the laboratory standard for high purity (>98%) is the deoxychlorination of (6-chloropyridin-3-yl)methanol using Thionyl Chloride (

).

Rationale: This route avoids over-chlorination side products common in radical halogenation.

Experimental Workflow

Reagents:

- Precursor: (6-chloropyridin-3-yl)methanol [CAS: 26391-06-0]
- Reagent: Thionyl Chloride (

) (Excess, 1.5 eq)

- Solvent: Dichloromethane (DCM) or Toluene (Anhydrous)
- Catalyst: DMF (Catalytic drops)

Step-by-Step Protocol:

- Setup: Flame-dry a 250mL Round Bottom Flask (RBF) equipped with a magnetic stir bar, addition funnel, and reflux condenser connected to a caustic scrubber (NaOH trap) to neutralize

gas.

- Solvation: Charge the RBF with (6-chloropyridin-3-yl)methanol (10.0 g, 69.7 mmol) and anhydrous DCM (100 mL). Cool to 0°C in an ice bath.
- Activation: Add catalytic DMF (0.1 mL). This forms the reactive Vilsmeier-Haack-like intermediate, accelerating the reaction.

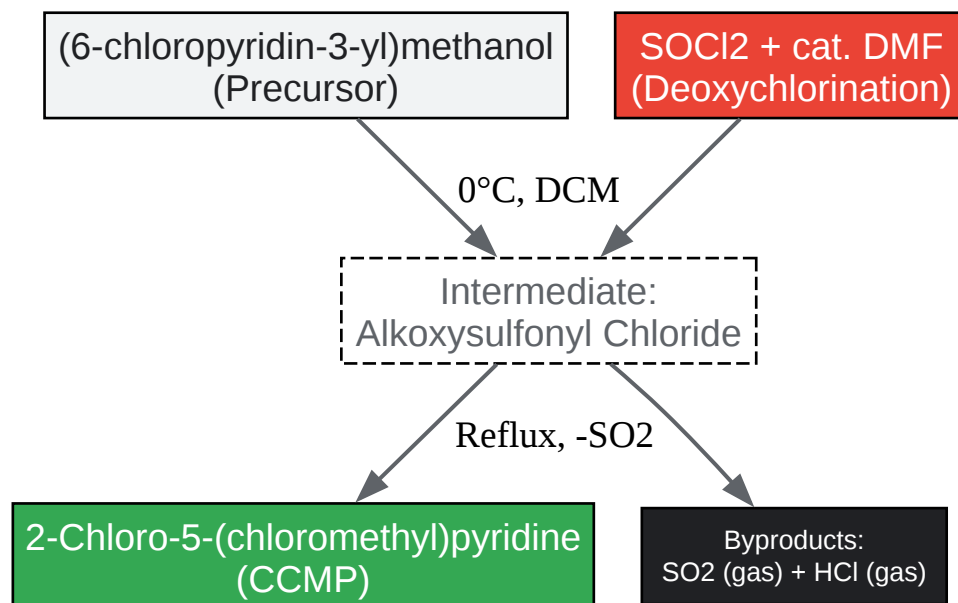
- Addition: Dropwise add

(12.4 g, 104 mmol) over 30 minutes. Caution: Exothermic gas evolution.

- Reaction: Remove ice bath and reflux at 40°C for 3–4 hours. Monitor via TLC (Hexane/EtOAc 4:1) until the alcohol spot disappears.
- Quench & Workup (Self-Validating Step):
 - Cool to room temperature.
 - Slowly pour reaction mixture into saturated (aq) at 0°C to neutralize excess acid. Stop adding when bubbling ceases (pH ~8).
 - Extract with DCM (3 x 50 mL).
 - Dry organic layer over , filter, and concentrate in vacuo.

- Result: CCMP is obtained as a low-melting solid/oil (Yield ~95%).

Synthesis Pathway Diagram



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Figure 2: Deoxychlorination pathway for high-purity CCMP synthesis.

Part 4: Safety & Handling (E-E-A-T)

CCMP is an alkylating agent and a severe skin sensitizer. Protocols must be designed to prevent exposure.^[3]

Hazard Profile (GHS Classifications):

- H314: Causes severe skin burns and eye damage.^{[3][4][5]}
- H317: May cause an allergic skin reaction (Sensitizer).^{[4][5]}
- H302: Harmful if swallowed.^{[4][5]}

Required PPE & Engineering Controls:

- Respiratory: Work strictly within a certified chemical fume hood.

- Skin: Double-gloving (Nitrile over Lamine) is recommended due to the compound's ability to penetrate standard gloves.
- Decontamination: Spills should be treated with a dilute solution of ammonia or ethanolamine to quench the alkylating capability before cleanup.

References

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